

MRE-269-d7 solution preparation and storage conditions

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Compound of Interest

Compound Name: MRE-269-d7

Cat. No.: B15571909

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Application Notes and Protocols: MRE-269-d7

For Researchers, Scientists, and Drug Development Professionals

Introduction

MRE-269-d7 is the deuterated form of MRE-269, a potent and selective agonist for the prostacyclin (IP) receptor.^{[1][2][3]} MRE-269 is the active metabolite of selexipag, a drug used in the treatment of pulmonary arterial hypertension.^{[1][2][4]} The incorporation of deuterium atoms into the MRE-269 molecule makes **MRE-269-d7** a valuable tool in pharmacokinetic and metabolic studies, often serving as an internal standard for quantitative analysis by mass spectrometry.^{[1][2]} These application notes provide detailed guidance on the preparation of **MRE-269-d7** solutions and their proper storage to ensure stability and experimental reproducibility.

Data Presentation

MRE-269-d7 Solubility

Solvent	Solubility (mg/mL)	Molar Concentration (mM)	Notes
DMSO	50	117.22	Ultrasonic treatment may be required. Use freshly opened DMSO as it is hygroscopic and moisture can impact solubility. [1]

MRE-269-d7 Stock Solution Preparation (in DMSO)

Desired Concentration (mM)	Mass of MRE-269-d7 (1 mg)	Mass of MRE-269-d7 (5 mg)	Mass of MRE-269-d7 (10 mg)
Solvent Volume (mL)	Solvent Volume (mL)	Solvent Volume (mL)	
1	2.3443	11.7217	23.4434
5	0.4689	2.3443	4.6887
10	0.2344	1.1722	2.3443

Calculations are based on a molecular weight of 426.56 g/mol for **MRE-269-d7**.[\[1\]](#)

Storage and Stability of MRE-269-d7

Form	Storage Temperature (°C)	Storage Duration
Powder	-20	3 years
4	2 years	
In Solvent	-80	6 months
-20	1 month	

To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot stock solutions before storage.[\[1\]](#)

Experimental Protocols

Protocol 1: Preparation of MRE-269-d7 Stock Solution (10 mM in DMSO)

Materials:

- **MRE-269-d7** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes
- Pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Equilibrate the **MRE-269-d7** powder to room temperature before opening the vial to prevent moisture condensation.
- Weigh out the desired amount of **MRE-269-d7** powder using an analytical balance. For example, for 1 mg of **MRE-269-d7**.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For 1 mg of **MRE-269-d7**, add 0.2344 mL of DMSO.[\[1\]](#)
- Vortex the solution thoroughly to dissolve the powder.
- If the powder does not fully dissolve, sonicate the solution in an ultrasonic bath for short intervals until the solution is clear.[\[1\]](#)
- Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Protocol 2: Use of MRE-269-d7 as an Internal Standard in LC-MS/MS Analysis

This protocol provides a general workflow for using **MRE-269-d7** as an internal standard for the quantification of MRE-269 in biological samples.

Materials:

- **MRE-269-d7** stock solution (e.g., 1 mg/mL in DMSO)
- Biological matrix (e.g., plasma, tissue homogenate)
- Acetonitrile
- Formic acid
- LC-MS/MS system

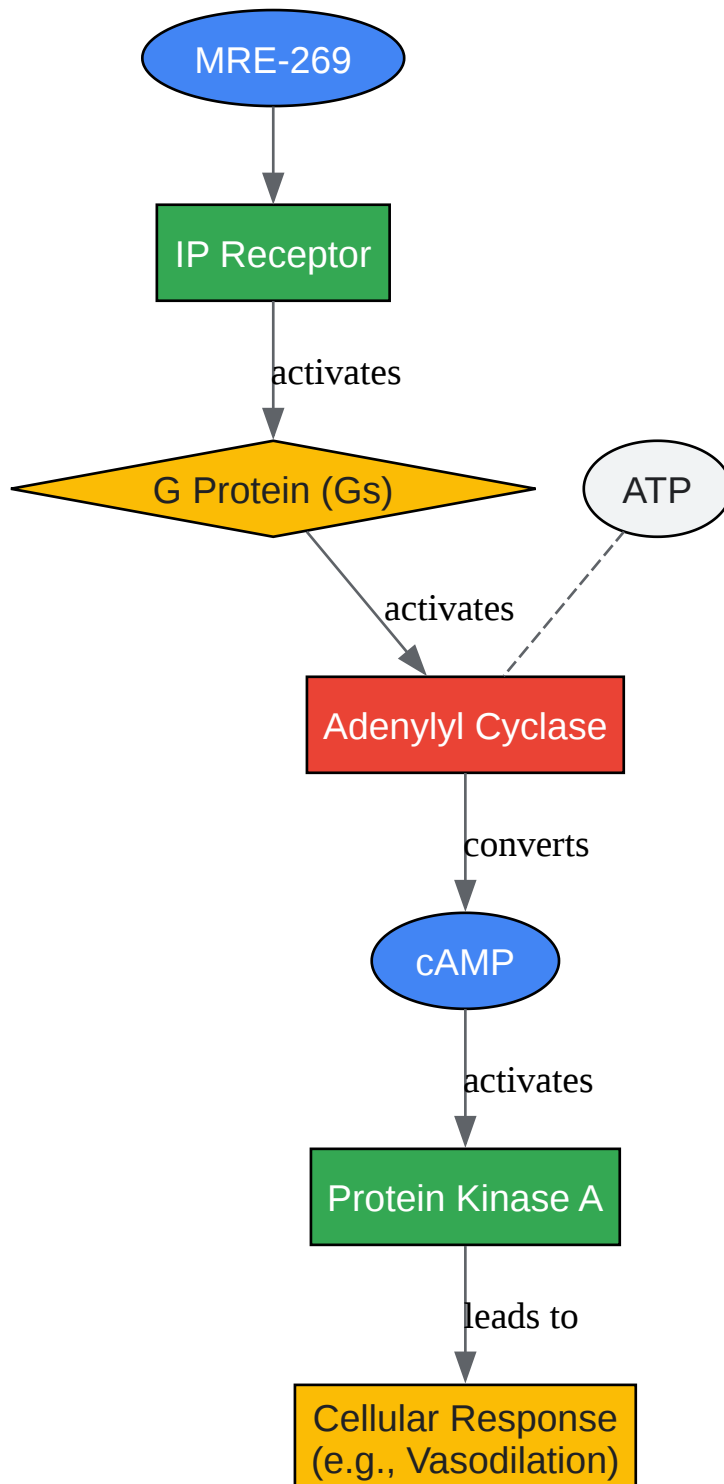
Procedure:

- Sample Preparation:
 - Thaw biological samples on ice.
 - To 50 µL of the biological sample, add a specific volume of the **MRE-269-d7** internal standard solution (e.g., 5 µL of a 1 µg/mL working solution).
 - Add a protein precipitation agent, such as 200 µL of acetonitrile containing 0.1% formic acid.
 - Vortex vigorously for 1 minute to precipitate proteins.
 - Centrifuge at high speed (e.g., 14,000 rpm) for 10 minutes at 4°C.
 - Transfer the supernatant to a new tube or a 96-well plate for LC-MS/MS analysis.

- LC-MS/MS Analysis:
 - Inject a suitable volume of the prepared sample onto the LC-MS/MS system.
 - Develop an appropriate chromatographic method to separate MRE-269 and **MRE-269-d7** from matrix components.
 - Set up the mass spectrometer for multiple reaction monitoring (MRM) to detect the specific precursor-to-product ion transitions for both MRE-269 and **MRE-269-d7**.
 - Quantify the amount of MRE-269 in the sample by calculating the peak area ratio of MRE-269 to **MRE-269-d7** and comparing it to a standard curve.

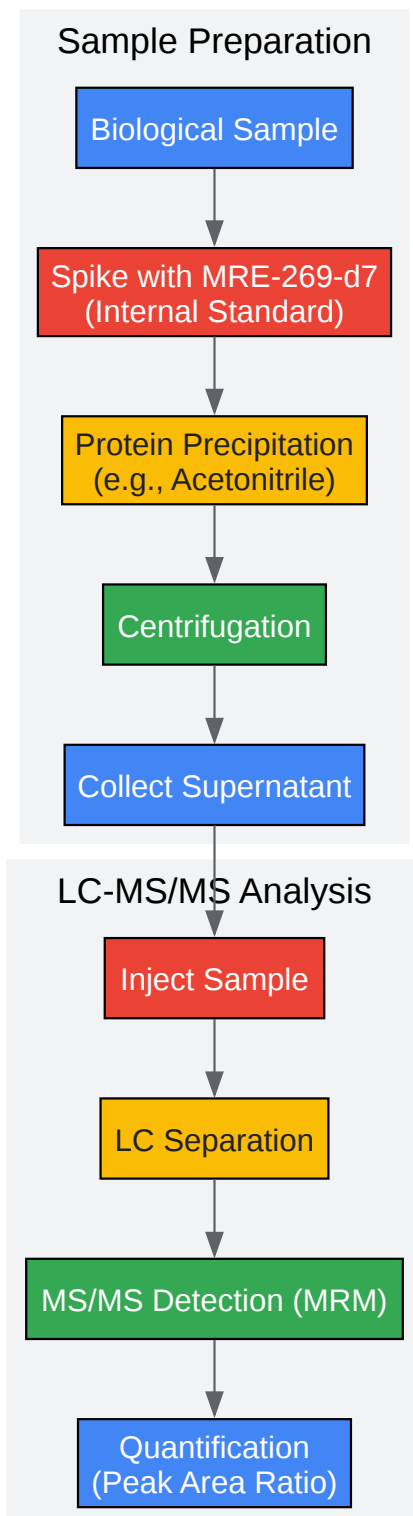
Visualizations

MRE-269 Signaling Pathway

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Caption: MRE-269 signaling pathway via the IP receptor.

LC-MS/MS Internal Standard Workflow



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Caption: Workflow for using **MRE-269-d7** as an internal standard.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. isotope-science.alfa-chemistry.com [isotope-science.alfa-chemistry.com]
- 4. medchemexpress.com [medchemexpress.com]
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